

# 4,5-Dichloropicolinic Acid: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4,5-Dichloropicolinic acid

Cat. No.: B1331721

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## Abstract

This technical guide provides a detailed overview of the molecular structure, chemical properties, and a putative synthesis pathway for **4,5-Dichloropicolinic acid**. Due to the limited availability of specific experimental data in peer-reviewed literature, this document combines established chemical principles with data from closely related analogs to offer a comprehensive resource for researchers. The guide includes structured data tables for easy reference, a hypothesized experimental protocol, and detailed diagrams to illustrate the proposed synthetic and analytical workflows. This document is intended to serve as a foundational reference for further research and application development involving this compound.

## Molecular Structure and Identification

**4,5-Dichloropicolinic acid** is a di-substituted pyridine carboxylic acid. The molecular structure consists of a pyridine ring chlorinated at the 4th and 5th positions, with a carboxylic acid group at the 2nd position.

Table 1: Molecular Identifiers for **4,5-Dichloropicolinic Acid**

Identifier	Value
IUPAC Name	4,5-dichloropyridine-2-carboxylic acid
CAS Number	73455-13-7[1]
Molecular Formula	C <sub>6</sub> H <sub>3</sub> Cl <sub>2</sub> NO <sub>2</sub> [1]
Molecular Weight	192.00 g/mol
SMILES	<chem>C1=C(C(=CN=C1C(=O)O)Cl)Cl</chem> [1]
InChI Key	JTQMTNAVHHXZIH-UHFFFAOYSA-N[1]

## Physicochemical Properties

The physicochemical properties of **4,5-Dichloropicolinic acid** are summarized in the table below. These properties are crucial for understanding its behavior in various chemical and biological systems.

Table 2: Physicochemical Properties of **4,5-Dichloropicolinic Acid**

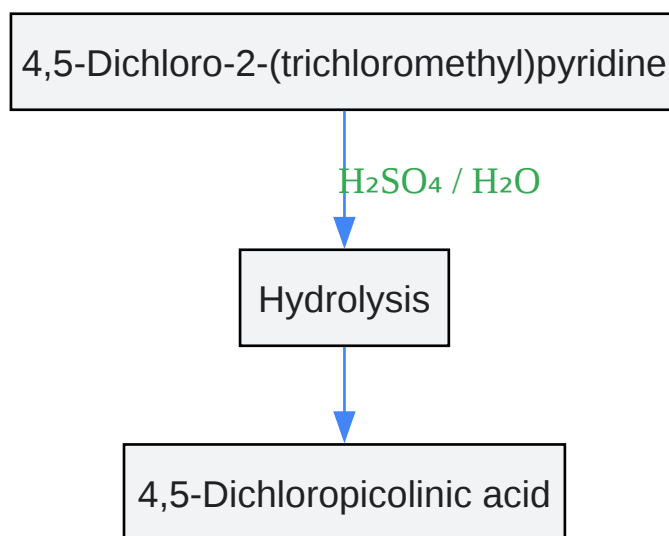
Property	Value	Reference
Melting Point	152.3 °C	[1]
Boiling Point	328.2 °C at 760 mmHg	[1]
Density	1.612 g/cm <sup>3</sup>	[1]
pKa	(Predicted) ~2-3	
Solubility	Sparingly soluble in water, soluble in organic solvents like DMSO and DMF.	

## Hypothesized Synthesis Pathway

A specific, detailed experimental protocol for the synthesis of **4,5-Dichloropicolinic acid** is not readily available in the surveyed literature. However, based on general synthetic strategies for dichloropicolinic acids, a plausible pathway can be proposed.[1] One such general method

involves the selective reductive dechlorination of a more highly chlorinated precursor. Another common approach is the hydrolysis of a corresponding nitrile.

The following diagram illustrates a hypothesized two-step synthesis beginning from 4,5-dichloro-2-(trichloromethyl)pyridine.



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Caption: Hypothesized synthesis of **4,5-Dichloropicolinic acid**.

## Experimental Protocol (Hypothesized)

Step 1: Hydrolysis of 4,5-dichloro-2-(trichloromethyl)pyridine

- To a stirred solution of concentrated sulfuric acid, cautiously add 4,5-dichloro-2-(trichloromethyl)pyridine at a controlled temperature (e.g., 0-10 °C).
- After the addition is complete, slowly add water to the reaction mixture.
- Heat the mixture to reflux for several hours to ensure complete hydrolysis of the trichloromethyl group to a carboxylic acid.
- Monitor the reaction progress using a suitable analytical technique such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).

- Upon completion, cool the reaction mixture to room temperature and pour it onto crushed ice.
- The precipitated solid product, **4,5-Dichloropicolinic acid**, is collected by vacuum filtration.
- Wash the solid with cold water to remove any residual acid.
- The crude product can be purified by recrystallization from an appropriate solvent system (e.g., ethanol/water).

## Spectroscopic Data (Predicted)

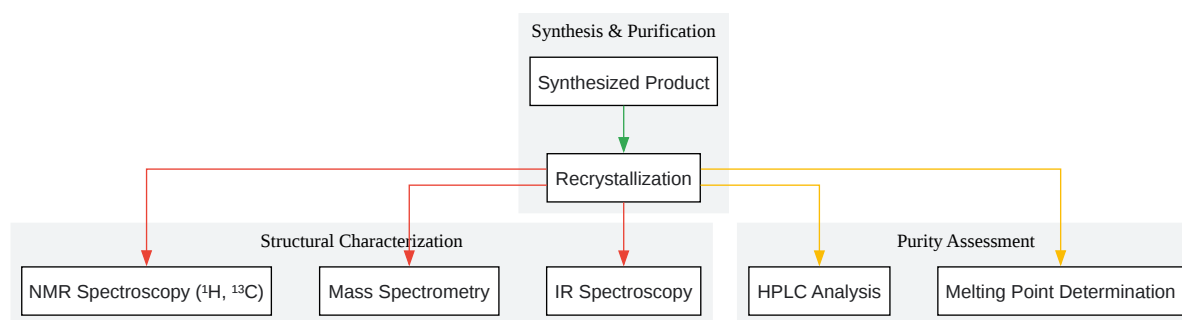
Specific, experimentally obtained spectroscopic data for **4,5-Dichloropicolinic acid** is not widely available. The following table provides predicted and expected values based on the chemical structure and data from analogous compounds.

Table 3: Predicted Spectroscopic Data for **4,5-Dichloropicolinic Acid**

Spectrum	Expected Peaks/Signals
$^1\text{H}$ NMR	Two singlets in the aromatic region ( $\delta$ 7.5-9.0 ppm), one for each of the pyridine protons. A broad singlet for the carboxylic acid proton ( $\delta$ > 10 ppm).
$^{13}\text{C}$ NMR	Signals for the six carbon atoms: four in the aromatic region ( $\delta$ 120-160 ppm), and one for the carboxylic acid carbonyl ( $\delta$ > 160 ppm).
IR ( $\text{cm}^{-1}$ )	Broad O-H stretch from the carboxylic acid ( $\sim$ 2500-3300 $\text{cm}^{-1}$ ), C=O stretch ( $\sim$ 1700 $\text{cm}^{-1}$ ), C=C and C=N stretches in the aromatic region ( $\sim$ 1400-1600 $\text{cm}^{-1}$ ), and C-Cl stretches ( $\sim$ 600-800 $\text{cm}^{-1}$ ).
Mass Spec (m/z)	Molecular ion peak $[\text{M}]^+$ corresponding to the molecular weight (191/193/195 due to chlorine isotopes). Fragmentation would likely involve the loss of COOH, Cl, and other fragments.

## Experimental Workflow for Characterization

The following diagram outlines a typical workflow for the structural characterization and purity assessment of a synthesized organic compound like **4,5-Dichloropicolinic acid**.



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Caption: Standard experimental workflow for characterization.

## Conclusion

**4,5-Dichloropicolinic acid** presents an interesting molecular scaffold for further investigation in medicinal chemistry and materials science. This guide provides a foundational understanding of its structure and properties. The absence of detailed, publicly available experimental data highlights an opportunity for further research to fully characterize this compound and explore its potential applications. The proposed synthesis and characterization workflows offer a starting point for researchers venturing into the study of this and related molecules.

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## References

- 1. researchgate.net [researchgate.net]
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